

In-Depth Technical Guide: 3,3-Diethoxypropanenitrile (C₇H₁₃NO₂)

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Compound of Interest

Compound Name: 3,3-Diethoxypropanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,3-Diethoxypropanenitrile** (CAS No. 2032-34-0), a versatile chemical intermediate. The document details its physicochemical and spectroscopic properties, safety information, synthesis protocols, and key applications, particularly in the realm of pharmaceutical development.

Physicochemical and Spectroscopic Data

3,3-Diethoxypropanenitrile is a clear yellow to brownish liquid.^[1] Its key physical and spectroscopic properties are summarized below for easy reference.

Physicochemical Properties

A compilation of the physical characteristics of **3,3-Diethoxypropanenitrile** is presented in Table 1. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₃ NO ₂	[1]
Molecular Weight	143.18 g/mol	[1]
Boiling Point	91-93 °C at 11 mmHg	[1]
Melting Point	82-84 °C	[1]
Density	0.954 g/mL at 25 °C	[1]
Refractive Index (n ₂₀ /D)	1.415	[1]

Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of **3,3-Diethoxypropanenitrile**. The following tables summarize the available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

¹H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not explicitly found in search results	Data not explicitly found in search results	Data not explicitly found in search results	CH ₃ (ethoxy)
Data not explicitly found in search results	Data not explicitly found in search results	Data not explicitly found in search results	CH ₂ (ethoxy)
Data not explicitly found in search results	Data not explicitly found in search results	Data not explicitly found in search results	CH ₂ (cyanoethyl)
Data not explicitly found in search results	Data not explicitly found in search results	Data not explicitly found in search results	CH (acetal)

¹³C NMR (Carbon-13 NMR) Data

Chemical Shift (δ) ppm	Assignment
Data not explicitly found in search results	CH ₃ (ethoxy)
Data not explicitly found in search results	CH ₂ (ethoxy)
Data not explicitly found in search results	CH ₂ (cyanoethyl)
Data not explicitly found in search results	CH (acetal)
Data not explicitly found in search results	CN (nitrile)

IR (Infrared) Spectroscopy Data

Wavenumber (cm ⁻¹)	Functional Group Assignment
~2975-2850	C-H stretch (alkane)
~2250	C≡N stretch (nitrile)
~1120-1050	C-O stretch (ether/acetal)

MS (Mass Spectrometry) Data

m/z	Fragmentation
143	[M] ⁺ (Molecular Ion)
Data not explicitly found in search results	Loss of ethoxy group (-OCH ₂ CH ₃)
Data not explicitly found in search results	Loss of cyanoethyl group (-CH ₂ CH ₂ CN)

Safety Information

3,3-Diethoxypropanenitrile is classified as an irritant. Proper handling and personal protective equipment are essential to ensure laboratory safety.

Hazard Class	GHS Pictogram	Hazard Statement	Precautionary Statement
Skin Irritant, Eye Irritant, Respiratory Irritant	GHS07 (Exclamation Mark)	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351 +P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols

Detailed methodologies for the synthesis of **3,3-Diethoxypropanenitrile** are crucial for its successful preparation in a laboratory setting. Two common synthesis routes are outlined below.

Synthesis from Bromoacetaldehyde Diethyl Acetal

This method involves the nucleophilic substitution of bromide with cyanide.

Experimental Workflow:



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Caption: Synthesis of **3,3-Diethoxypropanenitrile** from bromoacetaldehyde diethyl acetal.

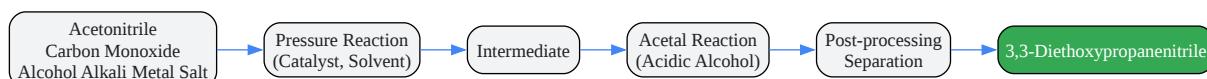
Detailed Protocol:

A detailed experimental protocol for this synthesis is not available in the provided search results. A general procedure would involve dissolving bromoacetaldehyde diethyl acetal in a suitable solvent such as dimethylformamide (DMF), followed by the addition of sodium cyanide. The reaction mixture would be heated and stirred for a specific duration. After cooling, the mixture would be poured into water and extracted with an organic solvent like diethyl ether. The combined organic layers would then be washed, dried over an anhydrous salt (e.g., magnesium sulfate), filtered, and the solvent removed under reduced pressure. The final product would be purified by distillation.

Synthesis via Acetalization and Carbonylation

A patented method describes the synthesis from acetonitrile, carbon monoxide, and an alcohol alkali metal salt.[2][3]

Experimental Workflow:



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Caption: Synthesis of **3,3-Diethoxypropanenitrile** via a patented carbonylation and acetalization route.

Detailed Protocol:

This patented method involves a pressure reaction of acetonitrile, carbon monoxide, and a C1-C4 alcohol alkali metal salt in the presence of a C1-C3 alcohol catalyst and a non-polar solvent. This is followed by an acetal reaction in acidic alcohol and subsequent post-processing and separation to yield **3,3-diethoxypropanenitrile**.[2][3] Specific quantities and detailed workup procedures are proprietary to the patent.

Applications in Drug Development and Organic Synthesis

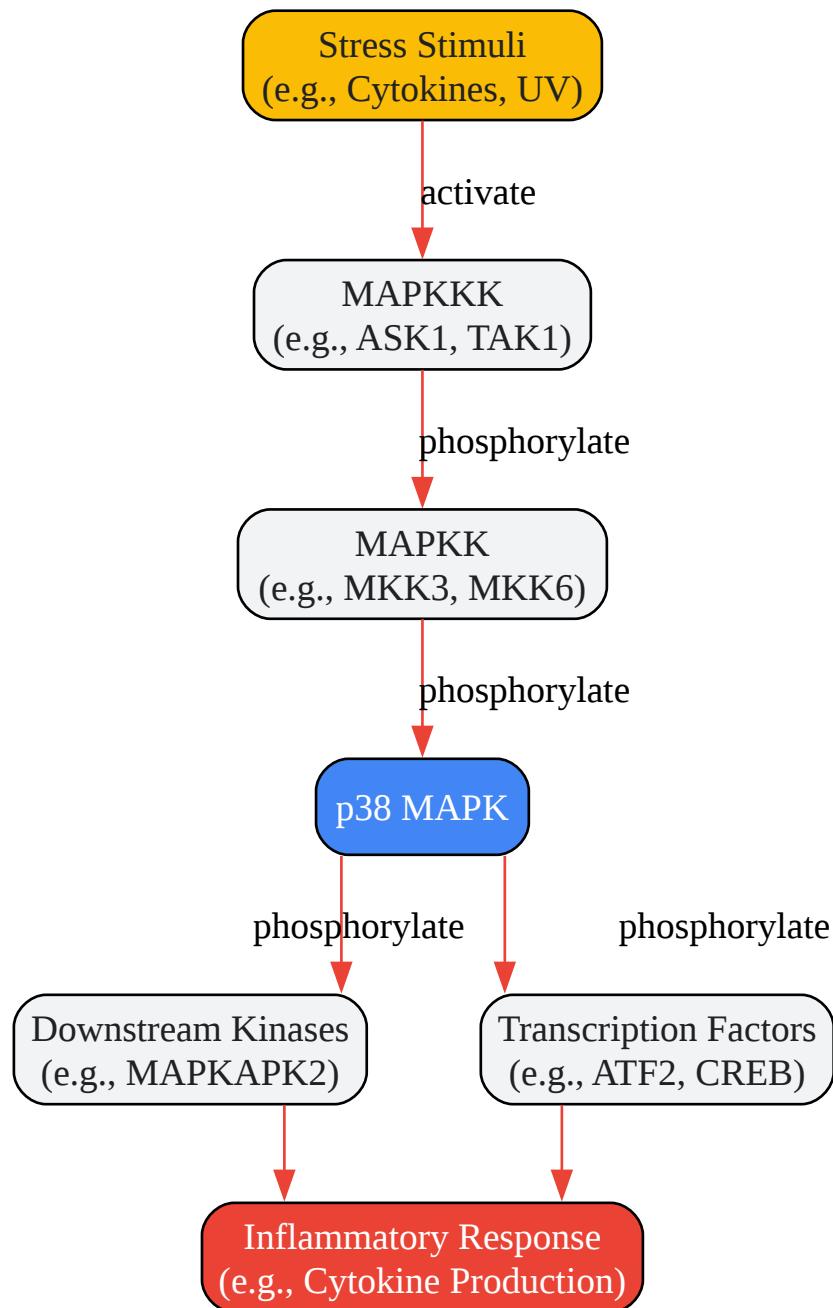
3,3-Diethoxypropanenitrile serves as a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry.

Intermediate in the Synthesis of p38 α Mitogen-Activated Protein Kinase (MAPK) Inhibitors

A significant application of **3,3-diethoxypropanenitrile** is its use as an intermediate in the preparation of inhibitors for p38 α mitogen-activated protein kinase (MAPK).^[1] The p38 MAPK signaling pathway is implicated in inflammatory responses, making its inhibitors promising therapeutic agents for inflammatory diseases.

p38 MAPK Signaling Pathway:

The p38 MAPK pathway is a key signaling cascade that responds to stress stimuli and cytokines, leading to a variety of cellular responses, including inflammation.



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Caption: Simplified overview of the p38 MAPK signaling pathway leading to an inflammatory response.

Other Synthetic Applications

Beyond its role in p38 MAPK inhibitor synthesis, **3,3-diethoxypropanenitrile** is utilized in various other organic transformations:

- Synthesis of 2-(2,2-diethoxy-ethyl)-pyridine: It participates in [2+2+2]-cycloaddition reactions.
[\[1\]](#)
- Production of cyanomalondialdehyde: It serves as a precursor for this important synthetic intermediate.[\[1\]](#)
- General Organic Synthesis: It can act as both a nucleophile and an electrophile in reactions such as the Mannich reaction, Michael addition, and Grignard reaction.[\[4\]](#) It is also used in the preparation of esters and amides.[\[4\]](#)

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